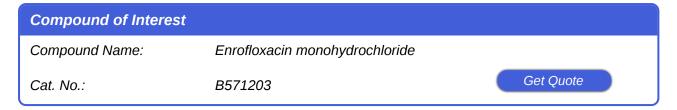


Application Notes and Protocols for Oral Administration of Enrofloxacin in Broiler Chickens

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Enrofloxacin, a second-generation fluoroquinolone antibiotic, is widely utilized in the poultry industry for the treatment and control of bacterial infections.[1][2] Its broad-spectrum bactericidal activity against Gram-negative and Gram-positive bacteria, as well as Mycoplasma species, makes it a critical tool in maintaining flock health.[1][2][3] This document provides detailed application notes and standardized protocols for the oral administration of enrofloxacin to broiler chickens, with a focus on dosage, pharmacokinetics, withdrawal periods, and residue analysis. These guidelines are intended to support research, drug development, and regulatory compliance.

Data Summary

Quantitative data from various studies on the oral administration of enrofloxacin in broiler chickens are summarized below for comparative analysis.

Table 1: Recommended Oral Dosage and Efficacy Data



Parameter	Value Conditions/Pathog en		Reference
Standard Therapeutic Dose	10 mg/kg body weight/day General use		[4][5][6][7]
50 mg/L drinking water	General use	[3]	
10-12 mg/kg body weight	General use	[8]	_
Duration of Treatment	3-5 consecutive days General use		[5][6][7]
Efficacy Against E.	Bacteriostatic Dose: 7.0 mg/kg BW MIC ₅₀ of 0.5 μg/mL		[9]
Bactericidal Dose: 11.9 mg/kg BW	MIC₅₀ of 0.5 μg/mL	[9]	
Bacterial Eradication Dose: 15.1 mg/kg BW	MIC50 of 0.5 μg/mL	[9]	-
Efficacy Against Salmonella	Effective at 50 ppm in drinking water	Experimental S. Typhimurium infection	[10]

Table 2: Pharmacokinetic Parameters of Oral Enrofloxacin (10 mg/kg BW)



Parameter	Value	Health Status	Reference
Bioavailability (F%)	80.1%	Healthy	[11]
77.3%	Healthy	[12]	_
64.0%	Healthy	[13]	_
54.7%	Eimeria infected	[12]	
Peak Serum Concentration (Cmax)	2.06 μg/mL	Healthy	[12]
2.44 μg/mL	Healthy	[13]	_
0.99 μg/mL	Healthy	[11]	
Time to Peak Concentration (Tmax)	1.84 hours	Healthy	[12]
1.64 hours	Healthy	[13]	_
2.0 hours	Healthy	[11]	_
Elimination Half-Life (t½)	14.23 hours	Healthy	[13]
Protein Binding	22.7%	Healthy	[11]

Table 3: Withdrawal Periods and Maximum Residue Limits (MRLs)



Regulatory Body	Withdrawal Period	Tissue	MRL (μg/kg)	Reference
European Union (EU)	5 days	Muscle	100	[4][14][15][16] [17]
Liver	200	[15][16][17]		
Kidney	300	[15]		
Skin & Fat	100	[15]		
Japan	9 days	All Tissues	10	[4][14][16][17]
FAO/WHO	Not specified	Muscle	100	[18]
Liver	200	[18]		

Experimental Protocols

Protocol 1: Oral Administration of Enrofloxacin via Drinking Water

This protocol describes the administration of enrofloxacin to a flock of broiler chickens through their drinking water.

1. Materials:

- Enrofloxacin oral solution (e.g., 10% or 20% concentration)[5][19]
- Calibrated water proportioner or header tank
- Personal Protective Equipment (PPE): gloves, safety glasses

2. Procedure:

- Calculation of Daily Drug Requirement:
- Determine the total body weight (kg) of the flock to be treated.
- Calculate the total daily dose of enrofloxacin using the recommended dosage (e.g., 10 mg/kg).
- Total Daily Dose (mg) = Total Body Weight (kg) x 10 mg/kg



- Determine the volume of enrofloxacin oral solution needed based on its concentration.
- Volume (mL) = Total Daily Dose (mg) / Concentration (mg/mL)
- · Preparation of Medicated Water:
- Estimate the total daily water consumption of the flock.
- For a header tank system, add the calculated volume of enrofloxacin solution to the tank and mix thoroughly with the daily water volume.
- For a water proportioner system, prepare a stock solution according to the manufacturer's instructions to deliver the target dose.
- Administration:
- Ensure that the medicated water is the sole source of drinking water for the duration of the treatment.[6]
- Prepare fresh medicated water daily.[6]
- Administer for the prescribed duration, typically 3 to 5 consecutive days.[5][6]

Protocol 2: Determination of Enrofloxacin and Ciprofloxacin Residues in Tissues by HPLC

This protocol outlines the procedure for quantifying enrofloxacin and its primary metabolite, ciprofloxacin, in broiler tissues.

1. Materials:

- High-Performance Liquid Chromatography (HPLC) system with a fluorescence detector
- C18 analytical column
- Homogenizer
- Centrifuge
- Solid-Phase Extraction (SPE) cartridges
- Enrofloxacin and ciprofloxacin analytical standards
- Acetonitrile, methanol, phosphoric acid, n-hexane (HPLC grade)[20]

2. Sample Collection and Preparation:

- At predetermined time points following the final dose, euthanize a subset of birds.
- Collect tissue samples (muscle, liver, kidney, skin with fat) and store them at -20°C or below until analysis.



- Mince and homogenize a known weight (e.g., 1-5 g) of the tissue sample.
- Extract the drug residues using an appropriate solvent (e.g., acetonitrile).
- Centrifuge the homogenate to separate the supernatant.
- Perform a clean-up step using liquid-liquid extraction (e.g., with n-hexane) or SPE to remove interfering substances.
- Evaporate the final extract to dryness and reconstitute in the mobile phase.

3. HPLC Analysis:

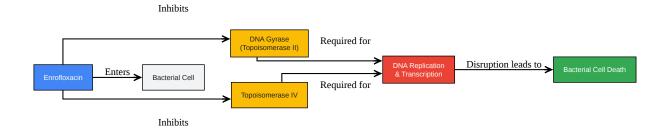
- Mobile Phase: A suitable mixture of solvents, such as acetonitrile and phosphoric acid solution.
- Flow Rate: Typically 1.0 mL/min.
- Fluorescence Detection: Excitation wavelength of ~280 nm and an emission wavelength of ~455 nm.[20][21]
- Standard Curve: Prepare a series of standard solutions of enrofloxacin and ciprofloxacin of known concentrations to generate a calibration curve.
- Quantification: Inject the prepared sample extract into the HPLC system. Identify and quantify the peaks corresponding to enrofloxacin and ciprofloxacin by comparing their retention times and peak areas to the standard curve.

Visualizations

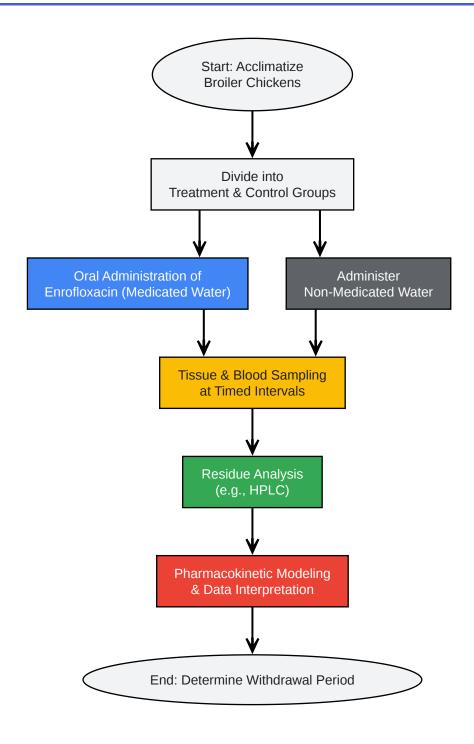
Mechanism of Action

The bactericidal action of enrofloxacin involves the inhibition of essential bacterial enzymes, DNA gyrase (a type II topoisomerase) and topoisomerase IV. This leads to the disruption of DNA replication, transcription, and repair, ultimately causing bacterial cell death.









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